

Technical Guide: MeSA 2-O- β -D-glucoside-d3 for Quantitative Bioanalysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MeSA 2-O- β -D-glucoside-d3

Cat. No.: B15557165

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Core Content: This technical guide provides comprehensive information on MeSA 2-O- β -D-glucoside-d3, a deuterium-labeled internal standard essential for accurate quantification of its non-labeled counterpart in complex biological matrices. The guide covers its physicochemical properties, detailed experimental protocols for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS), and the biological significance of the analyte it is designed to measure, including its role in plant and mammalian signaling pathways.

Core Compound Data

MeSA 2-O- β -D-glucoside-d3 (also known as MeSAG-d3) is the stable isotope-labeled analog of Methyl Salicylate 2-O- β -D-glucoside. Stable isotope-labeled internal standards are the gold standard in quantitative mass spectrometry, as they co-elute with the analyte and exhibit similar ionization efficiency, effectively compensating for matrix effects and variations during sample preparation and analysis.

Physicochemical Properties

The fundamental properties of MeSA 2-O- β -D-glucoside-d3 are summarized below. A specific CAS (Chemical Abstracts Service) number for this deuterated compound is not consistently available from commercial suppliers and should be confirmed with the provider.

Property	Value	Citation(s)
Synonyms	MeSAG-d3	[1]
Molecular Formula	C ₁₄ H ₁₅ D ₃ O ₈	[2]
Molecular Weight	317.31 g/mol	[2]
CAS Number	Not available	[1][3][4]
Appearance	Typically a solid	N/A
Purity	>98% (Consult supplier's Certificate of Analysis)	N/A
Isotopic Enrichment	>99 atom % D (Consult supplier's Certificate of Analysis)	N/A
Solubility	Soluble in DMSO, Methanol (Consult supplier's Certificate of Analysis)	N/A
Storage	Store at -20°C for long-term stability. (Consult supplier's Certificate of Analysis)	[1]

Biological Context and Application

The development and use of a deuterated standard for MeSA 2-O- β -D-glucoside is driven by the need to accurately measure its endogenous, non-labeled form. The parent compound, a glycoside of methyl salicylate, is significant in both plant biology and mammalian pharmacology.

Role in Plant Systemic Acquired Resistance (SAR)

In plants, methyl salicylate (MeSA) is a critical mobile signal for Systemic Acquired Resistance (SAR), a defense mechanism that provides long-lasting, broad-spectrum protection against pathogens.[5] After a localized infection, salicylic acid (SA) is converted to the more volatile MeSA, which travels through the phloem to distal, uninfected tissues.[6] In these systemic tissues, MeSA is converted back to SA, activating defense-related genes. The glucosylation of MeSA to form MeSA 2-O- β -D-glucoside is a key regulatory step, effectively inactivating the signal and allowing for its storage.[7] The quantification of MeSA-glucoside is therefore crucial for studying the dynamics of plant immune responses.

Role in Mammalian Anti-Inflammatory Pathways

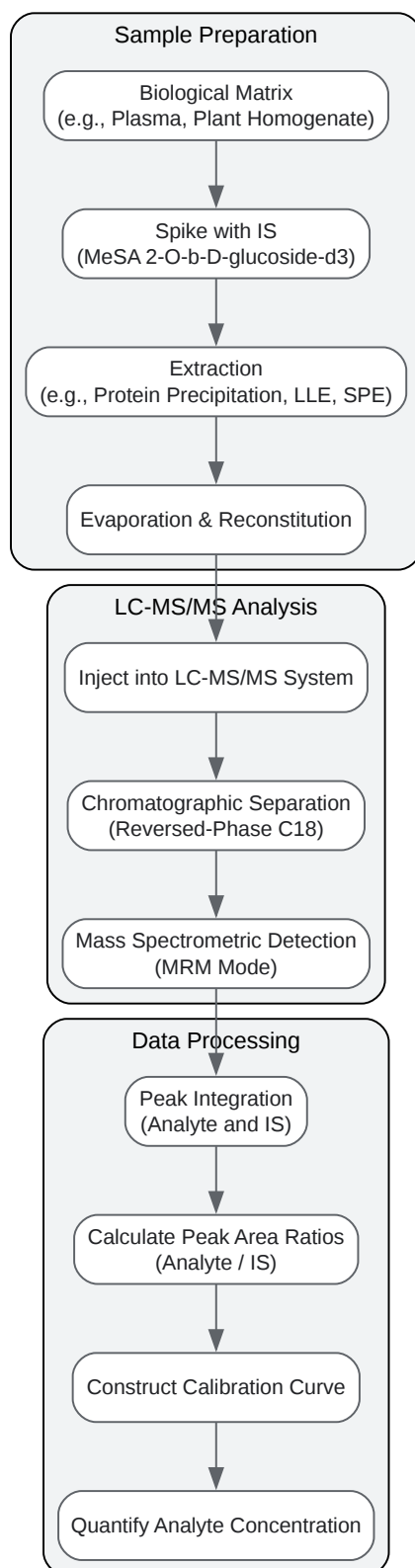
Salicylates, including aspirin and its derivatives, are widely known for their anti-inflammatory, analgesic, and antipyretic effects.[8] Their mechanism of action involves the modulation of key inflammatory signaling pathways. One of the central pathways inhibited by salicylates is the Nuclear Factor-kappa B (NF- κ B) pathway.[8][9] NF- κ B is a transcription factor that, upon activation by pro-inflammatory stimuli like TNF- α , translocates to the nucleus and induces the expression of genes for inflammatory cytokines, chemokines, and enzymes like COX-2.[10] Salicylates can prevent the degradation of I κ B α , the inhibitory protein that sequesters NF- κ B in the cytoplasm, thereby blocking its activation and subsequent pro-inflammatory gene expression.[9] Methyl salicylate glycosides are studied as potential anti-inflammatory agents that may offer similar efficacy with improved safety profiles.[10] Accurate measurement of these compounds and their metabolites in plasma is vital for pharmacokinetic and pharmacodynamic studies.

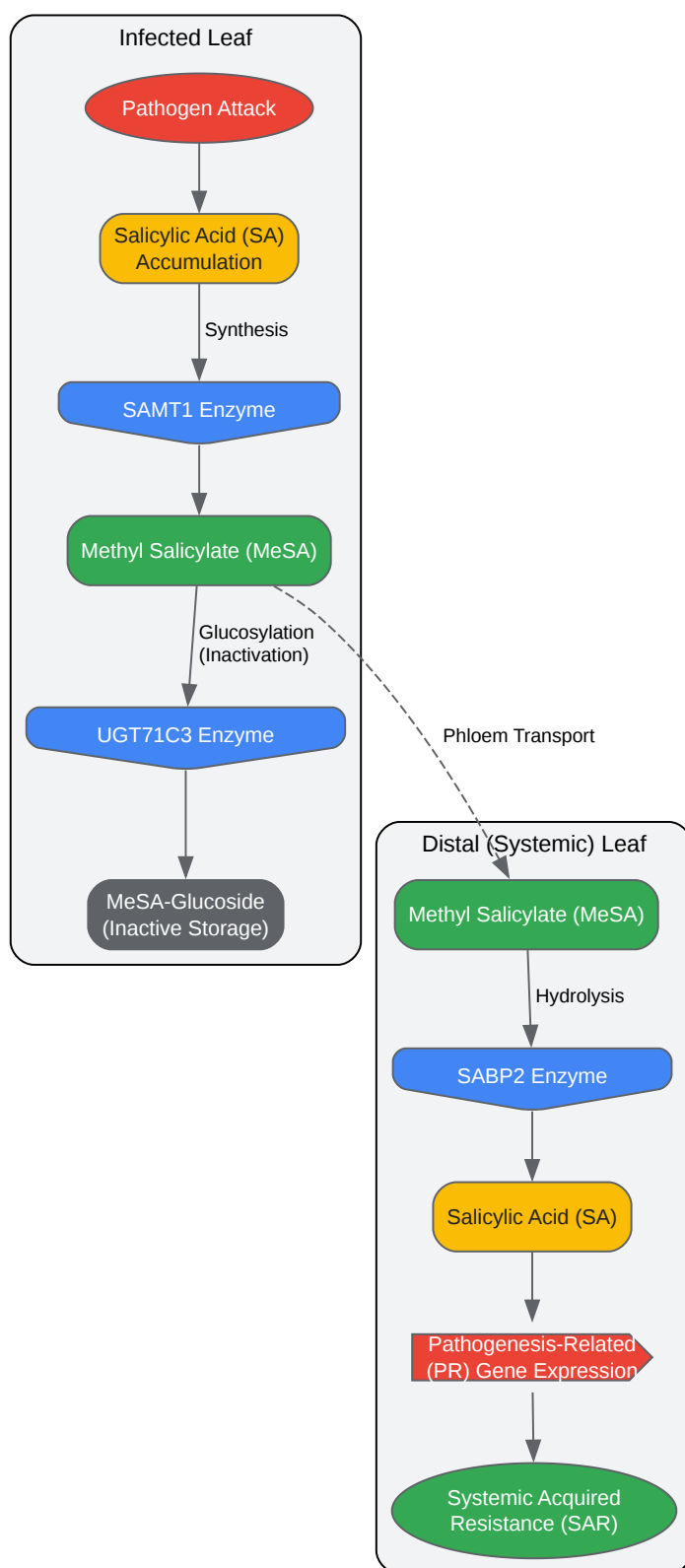
Experimental Protocols and Workflows

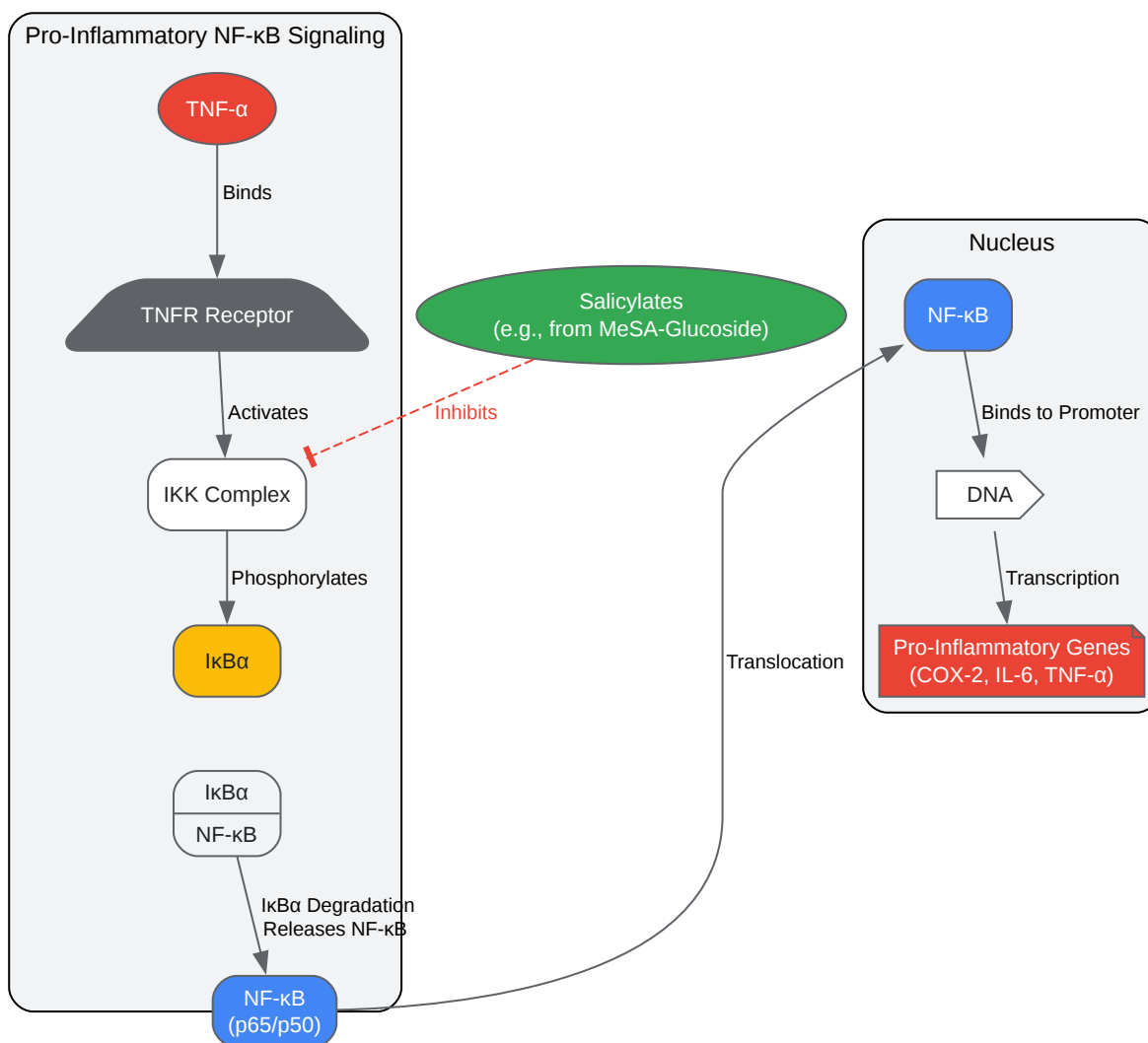
MeSA 2-O- β -D-glucoside-d3 is primarily used as an internal standard (IS) for quantification of MeSA 2-O- β -D-glucoside by LC-MS/MS. Below are representative protocols for its application in human plasma and plant tissue.

General Experimental Workflow

The typical workflow for using a stable isotope-labeled internal standard in a quantitative bioanalytical method is a multi-step process designed to ensure accuracy and reproducibility.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. MeSA 2-O-b-D-glucoside-d3 MedChemExpress \(MCE\) \[chembk.com\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. MeSA 2-O-b-D-glucoside-d3 \[chembk.com\]](#)
- [4. MeSA 2-O-b-D-glucoside-d3_α- \$\text{D}\$ -glucopyranoside \[chembk.com\]](#)
- [5. benchchem.com \[benchchem.com\]](#)
- [6. Interconnection between Methyl Salicylate and Lipid-Based Long-Distance Signaling during the Development of Systemic Acquired Resistance in Arabidopsis and Tobacco - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. Methyl Salicylate Glucosylation Regulates Plant Defense Signaling and Systemic Acquired Resistance - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. Aspirin - Wikipedia \[en.wikipedia.org\]](#)
- [9. Sodium salicylate induces apoptosis via p38 mitogen-activated protein kinase but inhibits tumor necrosis factor-induced c-Jun N-terminal kinase/stress-activated protein kinase activation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. Anti-inflammatory function of 4-tert-butylphenyl salicylate through down-regulation of the NF-kappa B pathway \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Technical Guide: MeSA 2-O- β -D-glucoside-d3 for Quantitative Bioanalysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15557165/docs#technical-guide-mesa-2-o-d-glucoside-d3-for-quantitative-bioanalysis\]](https://www.benchchem.com/product/b15557165/docs#technical-guide-mesa-2-o-d-glucoside-d3-for-quantitative-bioanalysis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)